

A Comprehensive Spectroscopic Guide to 3-Formyl-2,4,6-trimethylbenzyl acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Formyl-2,4,6-trimethylbenzyl
acetate

CAS No.: 137380-48-4

Cat. No.: B1270319

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **3-Formyl-2,4,6-trimethylbenzyl acetate** (CAS No: 137380-48-4), a versatile organic compound with applications in organic synthesis and potentially in the fragrance industry.^[1] This document details the predicted and expected data from key spectroscopic techniques, including Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. Each section includes a theoretical foundation for the spectroscopic method, a detailed experimental protocol, an in-depth analysis of the expected spectral features, and illustrative diagrams to aid in the structural elucidation and characterization of the title compound. The causality behind experimental choices and the self-validating nature of the described protocols are emphasized to ensure scientific integrity and practical utility for researchers in the field.

Introduction: The Molecular Architecture and Significance

3-Formyl-2,4,6-trimethylbenzyl acetate, with the molecular formula $C_{13}H_{16}O_3$ and a molecular weight of 220.26 g/mol, is a substituted aromatic compound.^[1] Its structure is characterized by a benzyl acetate core, further functionalized with three methyl groups and a formyl (aldehyde) group on the benzene ring. This unique arrangement of functional groups imparts specific chemical reactivity and distinct spectroscopic signatures, making it a valuable intermediate in the synthesis of more complex molecules.^[1] A thorough understanding of its spectroscopic data is paramount for its unambiguous identification, purity assessment, and for monitoring its transformations in chemical reactions.

This guide is structured to provide a holistic spectroscopic profile of **3-Formyl-2,4,6-trimethylbenzyl acetate**, moving from the atomic level insights of NMR to the functional group identification through IR, and finally to the molecular mass and fragmentation patterns revealed by MS.

Molecular Structure:

Caption: Molecular structure of **3-Formyl-2,4,6-trimethylbenzyl acetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is a powerful analytical technique that provides detailed information about the structure of a molecule by observing the behavior of atomic nuclei in a magnetic field. For organic molecules, 1H and ^{13}C NMR are the most informative.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-resolution NMR spectra is crucial for reproducibility and accurate data interpretation.

Step-by-Step Methodology:

- Sample Preparation: Weigh approximately 5-10 mg of **3-Formyl-2,4,6-trimethylbenzyl acetate** and dissolve it in 0.7-1.0 mL of a deuterated solvent, typically deuterated chloroform (CDCl_3), which is a common choice for its good dissolving power for many organic compounds and its single deuterium signal that does not interfere with the analyte's spectrum.^[2]
- Filtration (Optional but Recommended): If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to prevent magnetic field distortions.
- Instrumentation: The NMR spectra should be acquired on a spectrometer with a proton frequency of at least 300 MHz to ensure adequate signal dispersion.
- ^1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters include a 30-45 degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.
 - The spectral width should be set to encompass all expected proton signals (typically 0-12 ppm).
 - The spectrum should be referenced to the residual solvent peak of CDCl_3 (δ 7.26 ppm) or an internal standard like tetramethylsilane (TMS, δ 0.00 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum to obtain singlets for each unique carbon atom.
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of the ^{13}C isotope.
 - The spectral width should be set to cover the typical range for organic molecules (0-220 ppm).
 - The spectrum is typically referenced to the solvent peak of CDCl_3 (δ 77.16 ppm).

Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Table 1: Predicted ^1H NMR Chemical Shifts and Multiplicities

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Aldehyde (-CHO)	9.8 - 10.5	Singlet	1H
Aromatic (Ar-H)	7.0 - 7.5	Singlet	1H
Benzylic (-CH ₂ -)	5.0 - 5.5	Singlet	2H
Aromatic Methyl (Ar-CH ₃)	2.2 - 2.6	Singlet	9H (3 overlapping)
Acetate Methyl (-COCH ₃)	2.0 - 2.3	Singlet	3H

Interpretation of the ^1H NMR Spectrum:

- Aldehyde Proton (δ 9.8 - 10.5): The proton of the formyl group is highly deshielded due to the electronegativity of the oxygen atom and the anisotropic effect of the carbonyl group, resulting in a characteristic downfield singlet.
- Aromatic Proton (δ 7.0 - 7.5): The single proton on the aromatic ring is expected to appear as a singlet due to the absence of adjacent protons for coupling. Its chemical shift is influenced by the surrounding electron-donating methyl groups and the electron-withdrawing formyl and acetate groups.
- Benzylic Protons (δ 5.0 - 5.5): The two protons of the benzylic methylene group are chemically equivalent and will appear as a singlet. They are deshielded by the adjacent aromatic ring and the electronegative oxygen of the acetate group.
- Aromatic Methyl Protons (δ 2.2 - 2.6): The three methyl groups attached to the aromatic ring are expected to have similar chemical environments and may appear as three distinct

singlets or as a single, broader singlet integrating to nine protons.

- **Acetate Methyl Protons (δ 2.0 - 2.3):** The three protons of the acetate methyl group will appear as a sharp singlet, with a chemical shift typical for a methyl group attached to a carbonyl carbon.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum reveals the number of unique carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Carbonyl (C=O, aldehyde)	190 - 200
Carbonyl (C=O, ester)	169 - 172
Aromatic (C-CHO)	135 - 145
Aromatic (C-CH ₂ OAc)	135 - 145
Aromatic (C-CH ₃)	130 - 140
Aromatic (C-H)	125 - 135
Benzylic (-CH ₂ -)	60 - 70
Aromatic Methyl (Ar-CH ₃)	15 - 25
Acetate Methyl (-COCH ₃)	20 - 25

Interpretation of the ^{13}C NMR Spectrum:

- **Carbonyl Carbons:** The two carbonyl carbons of the aldehyde and ester groups will be the most downfield signals due to the strong deshielding effect of the double-bonded oxygen atoms.
- **Aromatic Carbons:** The six carbons of the aromatic ring will appear in the range of 125-145 ppm. The quaternary carbons attached to the formyl, benzyl acetate, and methyl groups will have distinct chemical shifts from the protonated aromatic carbon.

- **Benzylic Carbon:** The benzylic methylene carbon will resonate in the 60-70 ppm region, deshielded by the aromatic ring and the acetate group.
- **Methyl Carbons:** The carbons of the three aromatic methyl groups and the acetate methyl group will appear in the upfield region of the spectrum (15-25 ppm).

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

FT-IR spectroscopy is a technique used to obtain an infrared spectrum of absorption or emission of a solid, liquid or gas. An FT-IR spectrometer simultaneously collects high-spectral-resolution data over a wide spectral range. This confers a significant advantage over a dispersive spectrometer, which measures intensity over a narrow range of wavelengths at a time.

Experimental Protocol for FT-IR Spectroscopy

Step-by-Step Methodology (Thin Film Method):

- **Sample Preparation:** If the compound is a solid, dissolve a small amount (a few milligrams) in a volatile solvent like dichloromethane or acetone.^[3]
- **Film Deposition:** Place a drop of the solution onto a salt plate (e.g., NaCl or KBr) and allow the solvent to evaporate, leaving a thin film of the compound on the plate.^[3]
- **Data Acquisition:**
 - Place the salt plate in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the clean, empty salt plate to subtract any atmospheric and instrumental interferences.
 - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
 - The spectrum is usually recorded in the range of 4000-400 cm^{-1} .

Predicted FT-IR Spectral Data

The FT-IR spectrum provides a "fingerprint" of the molecule, with characteristic absorption bands corresponding to the vibrations of specific functional groups.

Table 3: Predicted FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
2950-2850	C-H (alkane)	Stretch
2850-2750	C-H (aldehyde)	Stretch
1735-1750	C=O (ester)	Stretch
1690-1715	C=O (aldehyde)	Stretch
1600-1450	C=C (aromatic)	Stretch
1200-1250	C-O (ester)	Stretch

Interpretation of the FT-IR Spectrum:

- **C-H Stretching:** The spectrum will show characteristic C-H stretching vibrations for the methyl and methylene groups in the 2950-2850 cm⁻¹ region. A weaker pair of bands in the 2850-2750 cm⁻¹ region is indicative of the aldehyde C-H stretch.
- **Carbonyl Stretching:** Two distinct and strong carbonyl (C=O) stretching bands will be prominent. The ester carbonyl will appear at a higher wavenumber (1735-1750 cm⁻¹) compared to the aldehyde carbonyl (1690-1715 cm⁻¹), which is slightly lowered due to conjugation with the aromatic ring.
- **Aromatic C=C Stretching:** Medium to weak absorptions in the 1600-1450 cm⁻¹ region are characteristic of the carbon-carbon double bond stretching within the aromatic ring.
- **C-O Stretching:** A strong band in the 1200-1250 cm⁻¹ region will be present, corresponding to the C-O stretching of the acetate group.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used for structural elucidation.

Experimental Protocol for Electron Ionization Mass Spectrometry (EI-MS)

Step-by-Step Methodology:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe for solids or liquids with low volatility.
- **Ionization:** In the ion source, the sample is bombarded with a high-energy electron beam (typically 70 eV), causing the molecule to lose an electron and form a molecular ion ($M^{+\bullet}$).^[4]^[5]
- **Fragmentation:** The high internal energy of the molecular ion often causes it to fragment into smaller, charged ions and neutral radicals.^[6]
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded, generating a mass spectrum.

Predicted Mass Spectrum and Fragmentation Pattern

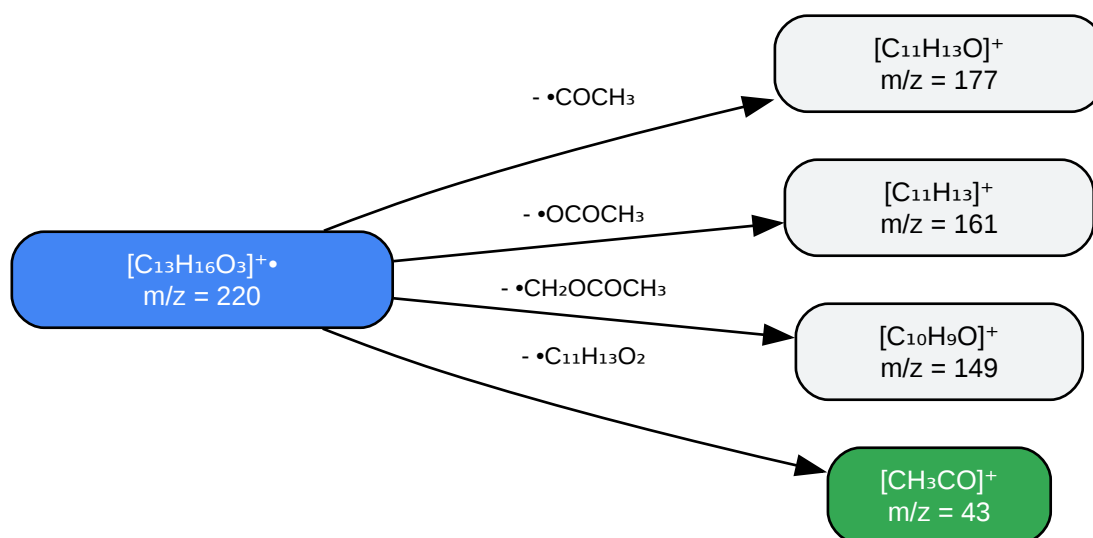
The mass spectrum is a plot of ion abundance versus m/z . The peak with the highest m/z value often corresponds to the molecular ion.

Table 4: Predicted Key Fragments in the EI-Mass Spectrum

m/z	Fragment Ion	Proposed Structure
220	$[M]^{+\bullet}$	$C_{13}H_{16}O_3^{+\bullet}$
177	$[M - CH_3CO]^+$	$[C_{11}H_{13}O]^+$
161	$[M - OCOCH_3]^+$	$[C_{11}H_{13}]^+$
149	$[M - CH_2OCOCH_3]^+$	$[C_{10}H_9O]^+$
43	$[CH_3CO]^+$	Acetyl cation

Interpretation of the Mass Spectrum:

- Molecular Ion Peak (m/z 220): The molecular ion peak should be observed at an m/z corresponding to the molecular weight of the compound (220.26 g/mol).
- Major Fragmentation Pathways:
 - Loss of an Acetyl Radical (m/z 177): Cleavage of the benzyl-oxygen bond can lead to the loss of an acetyl radical ($\bullet COCH_3$), resulting in a fragment at m/z 177.
 - Loss of an Acetoxy Radical (m/z 161): Alpha-cleavage next to the aromatic ring can result in the loss of the entire acetoxy group as a radical ($\bullet OCOCH_3$), giving a fragment at m/z 161.
 - Loss of the entire side chain (m/z 149): Cleavage of the bond between the aromatic ring and the benzylic carbon can lead to the loss of the CH_2OCOCH_3 group.
 - Acetyl Cation (m/z 43): A prominent peak at m/z 43 is expected, corresponding to the stable acetyl cation ($[CH_3CO]^+$).



[Click to download full resolution via product page](#)

Caption: Proposed fragmentation pathway for **3-Formyl-2,4,6-trimethylbenzyl acetate** in EI-MS.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Investigating Electronic Transitions

UV-Vis spectroscopy measures the absorption of ultraviolet or visible radiation by a substance. In organic molecules, this absorption corresponds to the excitation of electrons from lower to higher energy molecular orbitals.

Experimental Protocol for UV-Vis Spectroscopy

Step-by-Step Methodology:

- **Solvent Selection:** Choose a UV-transparent solvent, such as ethanol or cyclohexane, that does not absorb in the region of interest.
- **Sample Preparation:** Prepare a dilute solution of the compound in the chosen solvent. The concentration should be adjusted to give an absorbance reading between 0.2 and 1.0 for optimal accuracy.
- **Data Acquisition:**

- Use a dual-beam UV-Vis spectrophotometer.
- Record a baseline spectrum with the cuvette filled only with the solvent.
- Record the sample spectrum over a range of approximately 200-400 nm.

Predicted UV-Vis Spectral Data

The UV-Vis spectrum of **3-Formyl-2,4,6-trimethylbenzyl acetate** is expected to show absorptions characteristic of a substituted benzaldehyde.

Table 5: Predicted UV-Vis Absorption Maxima (λ_{max})

Transition	Predicted λ_{max} (nm)
$\pi \rightarrow \pi$	~250-260
$n \rightarrow \pi$	~300-320

Interpretation of the UV-Vis Spectrum:

- $\pi \rightarrow \pi$ Transition: A strong absorption band is expected around 250-260 nm, corresponding to the $\pi \rightarrow \pi^*$ electronic transition within the aromatic ring and the conjugated carbonyl group.
- $n \rightarrow \pi$ Transition: A weaker absorption band is anticipated at a longer wavelength, around 300-320 nm. This is due to the $n \rightarrow \pi^*$ transition of the non-bonding electrons on the oxygen atom of the aldehyde group.

Synthesis and Purity Considerations

The spectroscopic data presented in this guide assumes a pure sample of **3-Formyl-2,4,6-trimethylbenzyl acetate**. However, the method of synthesis can introduce impurities that may be reflected in the spectra. Common synthetic routes include:

- Vilsmeier-Haack Reaction: This reaction introduces a formyl group onto an electron-rich aromatic ring using a Vilsmeier reagent (formed from DMF and an acid chloride like POCl_3).

[7][8] Incomplete reaction could leave starting material (2,4,6-trimethylbenzyl acetate), and side reactions could lead to other isomers.

- Oxidation of the Corresponding Alcohol: Oxidation of 3-hydroxymethyl-2,4,6-trimethylbenzyl acetate would yield the desired aldehyde.[1][9] Incomplete oxidation would result in the presence of the starting alcohol, while over-oxidation could produce the corresponding carboxylic acid.

The spectroscopic techniques detailed in this guide are essential for monitoring the progress of these reactions and for confirming the purity of the final product.

Conclusion

This technical guide has provided a detailed, in-depth overview of the expected spectroscopic data for **3-Formyl-2,4,6-trimethylbenzyl acetate**. By combining predicted spectral data with established experimental protocols and theoretical interpretations, this document serves as a valuable resource for researchers in organic synthesis, medicinal chemistry, and materials science. The multi-faceted approach, integrating ^1H and ^{13}C NMR, FT-IR, MS, and UV-Vis spectroscopy, offers a robust framework for the comprehensive characterization of this and other related organic molecules. The emphasis on the rationale behind experimental choices and the interconnectedness of the data from different techniques underscores the principles of scientific integrity and provides a practical guide for laboratory work.

References

- University of Oregon. (n.d.). Selective Oxidation of Benzyl Alcohol to Benzaldehyde. Retrieved from [\[Link\]](#)
- J&K Scientific LLC. (2025). Vilsmeier-Haack Reaction. Retrieved from [\[Link\]](#)
- University of Colorado Boulder. (n.d.). IR Spectroscopy of Solids. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022). 5.4: The ^1H -NMR experiment. Retrieved from [\[Link\]](#)
- Organic Syntheses. (n.d.). p-DIMETHYLAMINO BENZALDEHYDE. Retrieved from [\[Link\]](#)

- Fiveable. (n.d.). Mass spectrometry (MS) | Organic Chemistry II Class Notes. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Buy 3-Formyl-2,4,6-trimethylbenzyl acetate | 137380-48-4 \[smolecule.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
- [3. orgchemboulder.com \[orgchemboulder.com\]](#)
- [4. fiveable.me \[fiveable.me\]](#)
- [5. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. chemguide.co.uk \[chemguide.co.uk\]](#)
- [7. jk-sci.com \[jk-sci.com\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. cs.gordon.edu \[cs.gordon.edu\]](#)
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 3-Formyl-2,4,6-trimethylbenzyl acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1270319/docs#a-comprehensive-spectroscopic-guide-to-3-formyl-2-4-6-trimethylbenzyl-acetate\]](https://www.benchchem.com/product/b1270319/docs#a-comprehensive-spectroscopic-guide-to-3-formyl-2-4-6-trimethylbenzyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)